

3-(Bromomethyl)benzaldehyde molecular weight and formula

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Compound of Interest

Compound Name: 3-(Bromomethyl)benzaldehyde

Cat. No.: B1337732

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Technical Guide: 3-(Bromomethyl)benzaldehyde

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **3-(Bromomethyl)benzaldehyde**, a key reagent in organic synthesis and drug discovery. The document outlines its chemical properties, a detailed experimental protocol for its synthesis, and relevant safety information.

Core Chemical Properties

3-(Bromomethyl)benzaldehyde is a substituted aromatic aldehyde that serves as a versatile building block in the synthesis of more complex molecules. Its utility stems from the presence of two reactive functional groups: an aldehyde and a bromomethyl group.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₇ BrO	[1][2][3]
Molecular Weight	199.04 g/mol	[2][3]
CAS Number	82072-23-9	[1][2][3]
Appearance	Solid	[1]
Purity	96-97%	[1]
IUPAC Name	3-(bromomethyl)benzaldehyde	
Synonyms	alpha-Bromo-m-tolualdehyde, Benzaldehyde, 3- (bromomethyl)-	[1]

Experimental Protocol: Synthesis of 3-(Bromomethyl)benzaldehyde

The following protocol details the synthesis of **3-(Bromomethyl)benzaldehyde** via the reduction of α -bromo-m-tolunitrile using Diisobutylaluminum hydride (DIBAL-H).[4] This method has been reported to yield the desired product in high purity.

Materials:

- α -bromo-m-tolunitrile (5 g, 25.51 mmol)
- Toluene
- Diisobutylaluminum hydride (DIBAL-H) (35.96 ml, 35.96 mmol, 1 M in Hexanes)
- Chloroform (CHCl₃)
- 10% Hydrochloric acid (HCl)
- Distilled water
- Sodium sulfate (Na₂SO₄)

- Ice-cold hexanes

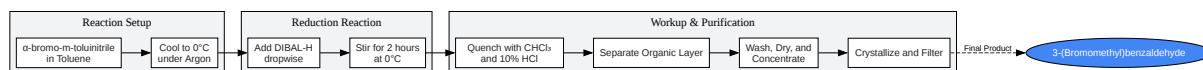
Procedure:

- Dissolve α -bromo-m-tolunitrile (5 g, 25.51 mmol) in toluene in a suitable reaction vessel.
- Cool the solution to 0°C under an argon atmosphere.
- Add Diisobutylaluminum hydride (35.96 ml, 35.96 mmol, 1 M in Hexanes) dropwise to the solution. The solution will turn from a white opaque suspension to a clear yellow solution.
- Allow the reaction to stir for 2 hours at 0°C.
- After 2 hours, add 66 ml of chloroform to the reaction mixture, followed by the slow addition of 200 ml of 10% HCl.
- Stir the resulting mixture for an additional hour.
- Transfer the mixture to a separatory funnel and separate the organic layer.
- Wash the organic layer with distilled water.
- Dry the organic layer over sodium sulfate (Na_2SO_4) and concentrate in vacuo to yield a clear oil.
- The oil should crystallize overnight.
- Filter the white crystals and wash with ice-cold hexanes.
- Allow the crystals to dry to yield the final product, **3-(Bromomethyl)benzaldehyde**.

This procedure has been reported to yield the product in 94% yield (4.77 g).^[4]

Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **3-(Bromomethyl)benzaldehyde** from α -bromo-m-tolunitrile.



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